

Personal protective equipment for handling Dihydropleuromutilin

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Compound of Interest

Compound Name: Dihydropleuromutilin

Cat. No.: B565322

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Essential Safety and Handling Guide for Dihydropleuromutilin

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Dihydropleuromutilin** in a laboratory setting. Our goal is to furnish you with comprehensive information that extends beyond the product itself, fostering a culture of safety and trust.

Physical and Chemical Properties

A clear understanding of **Dihydropleuromutilin**'s properties is foundational to its safe handling. The following table summarizes its key quantitative data.

Property	Value
Molecular Formula	C22H36O5
Molecular Weight	380.52 g/mol
Appearance	White to Off-White Solid
Melting Point	141-143°C[1]
Solubility	Soluble in DMSO.[2] Slightly soluble in Chloroform and Ethyl Acetate.[1]

Personal Protective Equipment (PPE)

While **Dihydropleuromutilin** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is paramount to minimize exposure and ensure a safe working environment.

Recommended PPE includes:

- Eye Protection: Wear safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.
- Body Protection: A standard laboratory coat should be worn.
- Respiratory Protection: Not required under normal handling conditions.

Operational and Disposal Plans

Handling and Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Avoid inhalation of dust.
- Wash hands thoroughly after handling.

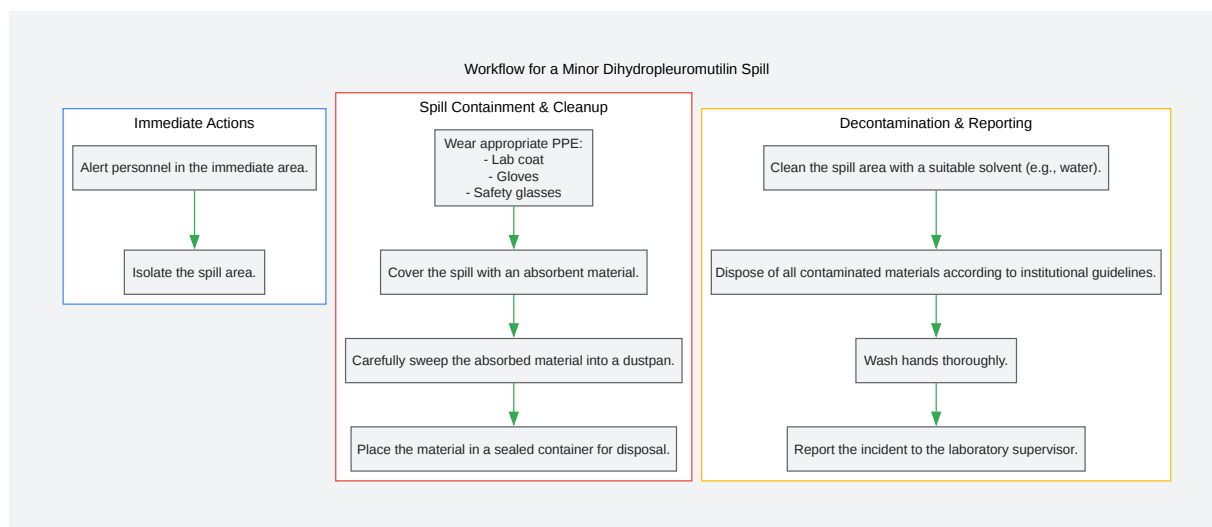
Disposal Plan:

As a non-hazardous substance, the disposal of **Dihydropleuromutilin** and its empty containers should adhere to local and institutional regulations.

- **Solid Waste:** Uncontaminated **Dihydropleuromutilin** can typically be disposed of in the regular trash, provided it is securely contained.
- **Liquid Waste:** Solutions of **Dihydropleuromutilin** may be suitable for drain disposal if they are water-miscible and the concentration is low. However, it is crucial to verify this with your institution's environmental health and safety (EHS) department.
- **Contaminated Materials:** Any materials, such as gloves or paper towels, that come into contact with **Dihydropleuromutilin** should be disposed of as solid waste.

Emergency Procedures: Chemical Spill Workflow

In the event of a spill, a calm and methodical response is crucial. The following workflow outlines the necessary steps to safely manage a minor spill of **Dihydropleuromutilin**.



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Workflow for managing a minor **Dihydropleuromutilin** spill.

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References

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- 2. caymanchem.com [caymanchem.com]
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